

Application Notes and Protocols: Dyeing Tussah Silk with Reactive Red Dyes

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Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

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These application notes provide a detailed overview and experimental protocols for dyeing tussah silk using reactive dyes, with a focus on achieving high fixation and good colorfastness. While the specific dye "**Reactive Red 24:1**" was not explicitly detailed in the provided research, this document focuses on sulfatoethylsulfone (SES) reactive dyes, such as Reactive Red 180, which have demonstrated superior performance on tussah silk compared to monochlorotriazine (MCT) dyes like Reactive Red 24.[1][2]

Introduction

Tussah silk, a wild silk, presents different dyeing characteristics compared to mulberry silk due to variations in its amino acid composition and morphological structure.[2] While acid dyes are commonly used, they often result in poor wet fastness.[1][3][4] Reactive dyes offer a solution by forming covalent bonds with the functional groups (amino and hydroxyl groups) of the silk fibroin, leading to excellent wash fastness.[5][6] Sulfatoethylsulfone (SES) reactive dyes have been shown to be particularly effective for dyeing tussah silk, offering high fixation rates under both alkaline and neutral boiling conditions.[1][3][4]

Quantitative Data Summary

The following tables summarize the key quantitative data on the fixation of reactive dyes on tussah silk under various conditions.

Table 1: Fixation Efficiency of SES Reactive Dyes on Tussah Silk

Dyeing Method	Dye Type	Temperature	Alkali	Fixation (%)	Source(s)
Alkaline Dyeing	SES	90°C	Sodium Bicarbonate	70-85	[1][3][4]
Neutral Boiling Dyeing	SES	100°C	None	82-92	[1][3][4]

Table 2: Comparative Fixation of Different Reactive Dye Types on Tussah and Mulberry Silk

Fiber	Dye Type	Temperature	Alkali	Fixation (%) on Tussah Silk	Fixation (%) on Mulberry Silk	Source(s)
Tussah vs. Mulberry	SES/MCT	60°C	Sodium Carbonate	22-28	69-72	[4]
Tussah vs. Mulberry	MCT (Reactive Red 24)	70°C	Sodium Carbonate	~48	~73	[2]
Tussah vs. Mulberry	SES (Reactive Red 180)	90°C	Sodium Bicarbonate	70-85	-	[1][3][4]

Experimental Protocols

Materials and Reagents

- Tussah silk fabric (scoured)
- Reactive dye (e.g., C.I. Reactive Red 180 - an SES dye)
- Sodium sulfate (Na_2SO_4)

- Sodium bicarbonate (NaHCO_3)
- Non-ionic detergent
- Deionized water
- Laboratory dyeing machine or water bath with stirrer
- Spectrophotometer for measuring dye exhaustion and fixation

Protocol 1: Alkaline Dyeing of Tussah Silk with SES Reactive Dyes

This protocol is based on the effective alkaline dyeing method for SES dyes on tussah silk.[\[4\]](#)

- Dye Bath Preparation: Prepare the dye bath with a liquor-to-goods ratio of 20:1.
- Dyeing Procedure:
 - Set the dye bath at 30°C and add the tussah silk fabric.
 - Add sodium sulfate (e.g., 70 g/L).
 - Add the pre-dissolved reactive dye (e.g., 4% on weight of fabric - ofw).
 - Raise the temperature to 90°C at a rate of 1°C/min.
 - Hold at 90°C for 30 minutes.
 - Add sodium bicarbonate (e.g., 1 g/L) to initiate fixation.
 - Continue dyeing at 90°C for another 60 minutes.
- Rinsing and Soaping:
 - Cool the dye bath and rinse the fabric thoroughly with cold water.
 - Wash the dyed fabric with a solution of non-ionic detergent (e.g., 2 g/L) at 80°C for 15 minutes to remove unfixed dye.

- Rinse with hot and then cold water until the water runs clear.
- Drying: Air-dry the fabric at room temperature.

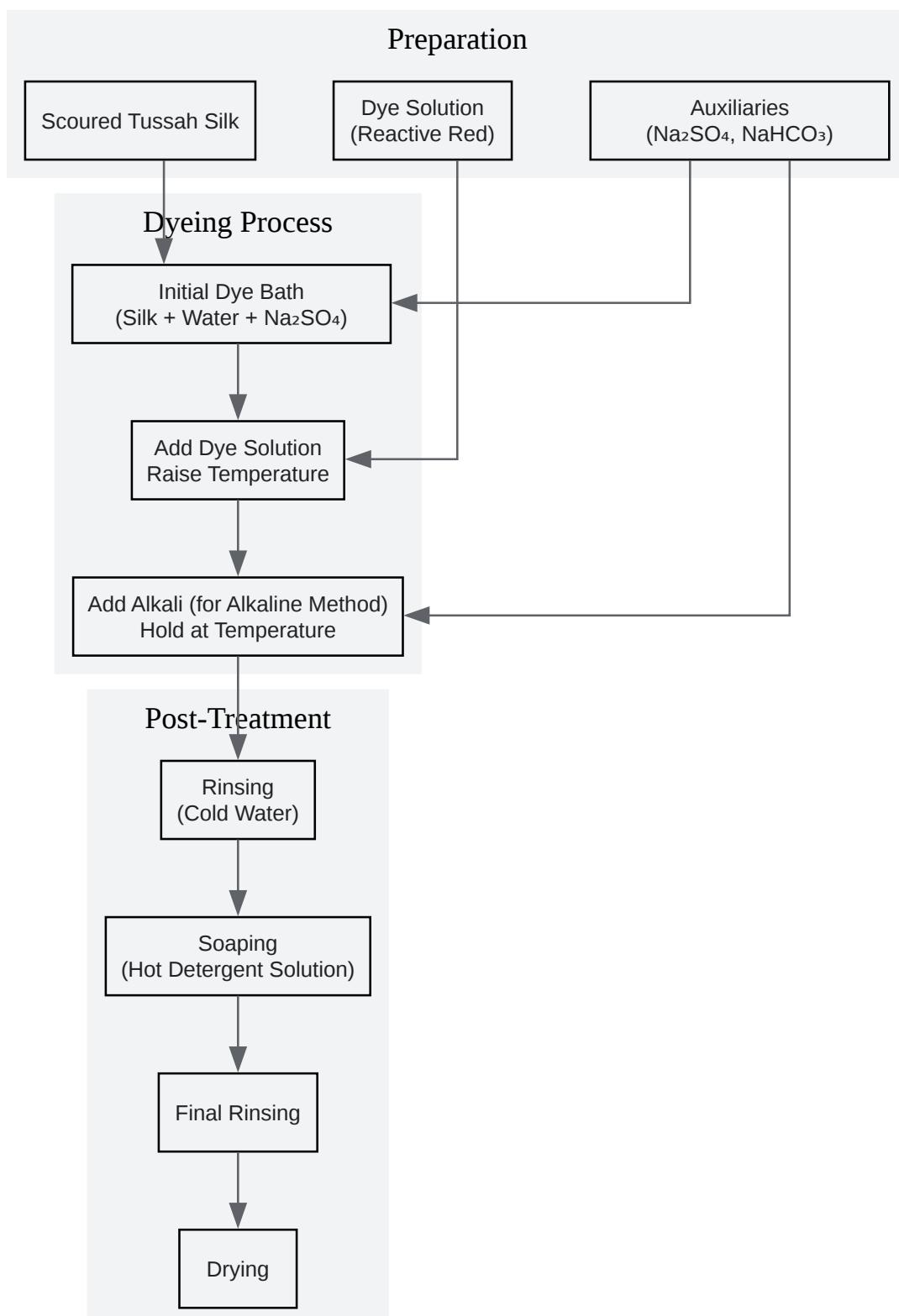
Protocol 2: Neutral Boiling Dyeing of Tussah Silk with SES Reactive Dyes

This method offers higher fixation efficiency for SES dyes on tussah silk.[\[4\]](#)

- Dye Bath Preparation: Prepare the dye bath with a liquor-to-goods ratio of 20:1.
- Dyeing Procedure:
 - Set the dye bath at 30°C and add the tussah silk fabric.
 - Add sodium sulfate (e.g., 70 g/L).
 - Add the pre-dissolved reactive dye (e.g., 4% owf).
 - Raise the temperature to 100°C at a rate of 1°C/min.
 - Hold at 100°C for 90 minutes.
- Rinsing and Soaping: Follow the same rinsing and soaping procedure as in Protocol 1.
- Drying: Air-dry the fabric at room temperature.

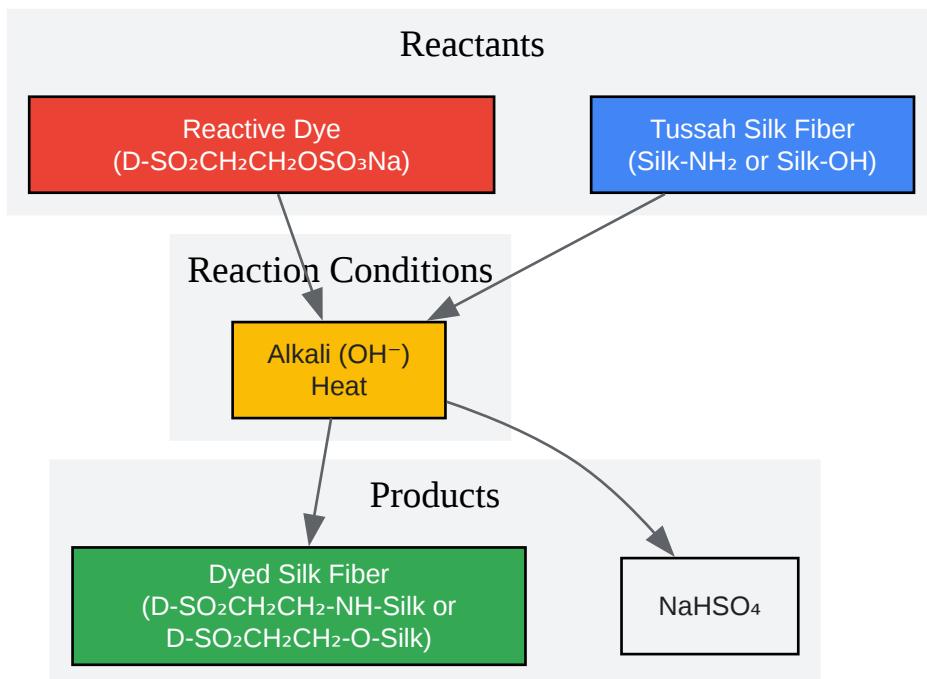
Visualizations

Experimental Workflow

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Caption: Workflow for dyeing tussah silk with reactive dyes.

Fixation Mechanism



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Caption: Covalent bond formation between SES dye and silk fiber.

Fixation Characteristics and Discussion

The fixation of reactive dyes on tussah silk is influenced by several factors:

- **Dye Structure:** SES dyes show higher fixation on tussah silk compared to MCT and other reactive dyes under alkaline conditions.[1][3][4] This is attributed to the reactivity of the vinyl sulfone group, which is formed from the sulfatoethylsulfone group under alkaline conditions, with the amino and hydroxyl groups of the silk fibroin.[4]
- **pH and Alkali:** An alkaline medium, typically achieved with sodium bicarbonate, is crucial for the fixation of SES dyes at lower temperatures (e.g., 90°C).[1][3][4] However, excessively high pH can lead to increased hydrolysis of the dye, reducing its efficiency.[7]
- **Temperature:** Higher temperatures promote dye diffusion into the fiber and the rate of the dye-fiber reaction. The neutral boiling method (100°C) demonstrates the highest fixation

rates for SES dyes on tussah silk, suggesting that thermal energy alone can be sufficient to drive the fixation process.[1][3][4]

- Electrolyte: The addition of an electrolyte like sodium sulfate is necessary to overcome the electrostatic repulsion between the anionic dye and the silk fiber, thereby promoting dye exhaustion.[5]

Dyed tussah silk, particularly with SES dyes using these protocols, exhibits excellent colorfastness to soaping, with ratings of 4-5 or higher.[4] This indicates the stability of the covalent bonds formed between the dye and the fiber.

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